

An In-depth Technical Guide to 1-Methoxy-2,3,5-trimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trimethylanisole

Cat. No.: B020204

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of 1-Methoxy-2,3,5-trimethylbenzene (also known as **2,3,5-trimethylanisole**), a compound of interest in organic synthesis. This document details its known physicochemical characteristics, spectral data, and a detailed experimental protocol for its synthesis. While direct biological applications and its role in specific signaling pathways are not extensively documented in current literature, this guide serves as a foundational resource for researchers exploring its potential in medicinal chemistry and drug development. All quantitative data is presented in structured tables for ease of reference, and key processes are visualized through diagrams.

Chemical and Physical Properties

1-Methoxy-2,3,5-trimethylbenzene is a substituted aromatic ether. Its core structure consists of a benzene ring with one methoxy and three methyl substituents. The precise arrangement of these functional groups dictates its chemical reactivity and physical properties.

Table 1: General and Physical Properties of 1-Methoxy-2,3,5-trimethylbenzene

Property	Value	Source(s)
IUPAC Name	1-Methoxy-2,3,5-trimethylbenzene	[1]
Synonyms	2,3,5-Trimethylanisole	[1][2]
CAS Number	20469-61-8	[1][2][3]
Molecular Formula	C ₁₀ H ₁₄ O	[1][2][3]
Molecular Weight	150.22 g/mol	[1][2][3]
Appearance	Colorless Oil	[2]
Boiling Point	213-216 °C (at 760 mmHg)	[2]
84.5-85 °C (at 7 mmHg)	[4]	
Density	0.97 g/cm ³	[2]
Refractive Index	1.518-1.520	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Tetrahydrofuran	[2]

Spectral Data

Detailed spectral analysis is crucial for the unambiguous identification and characterization of 1-Methoxy-2,3,5-trimethylbenzene.

Table 2: Spectral Data for 1-Methoxy-2,3,5-trimethylbenzene

Spectrum Type	Data	Source(s)
¹³ C NMR	δ (ppm): 11.60, 20.03, 21.38 (CH ₃); 110.52 (C6), 119.95 (C2), 124.92 (C4), 137.32 (C3), 137.54 (C5), 157.43 (C1)	[4]
¹ H NMR	Data not explicitly available in the searched literature. Expected signals would include singlets for the three methyl groups and the methoxy group, and two singlets or a pair of doublets for the aromatic protons.	
Infrared (IR)	The NIST WebBook indicates that an IR spectrum is available, but the actual spectrum was not found in the search results. Expected absorptions would include C-H stretching from the aromatic ring and alkyl groups, C=C stretching of the aromatic ring, and C-O stretching of the ether linkage.	[5]
Mass Spectrometry (MS)	Predicted m/z values for various adducts are available, including [M+H] ⁺ at 151.11174 and [M] ⁺ at 150.10391. The fragmentation pattern would likely involve the loss of methyl and methoxy radicals.	[6]

Experimental Protocols

Synthesis of 1-Methoxy-2,3,5-trimethylbenzene

A documented method for the synthesis of 1-Methoxy-2,3,5-trimethylbenzene involves the alkylation of 2,3,5-trimethylphenol with dimethyl carbonate.^[4]

3.1.1 Materials and Reagents

- 2,3,5-Trimethylphenol
- Dimethyl carbonate
- Catalyst: $\text{Mn}_2(\text{CO})_{10}$, $\text{W}(\text{CO})_6$, or $\text{Co}_2(\text{CO})_8$
- Ethanol (for recrystallization)
- Alumina

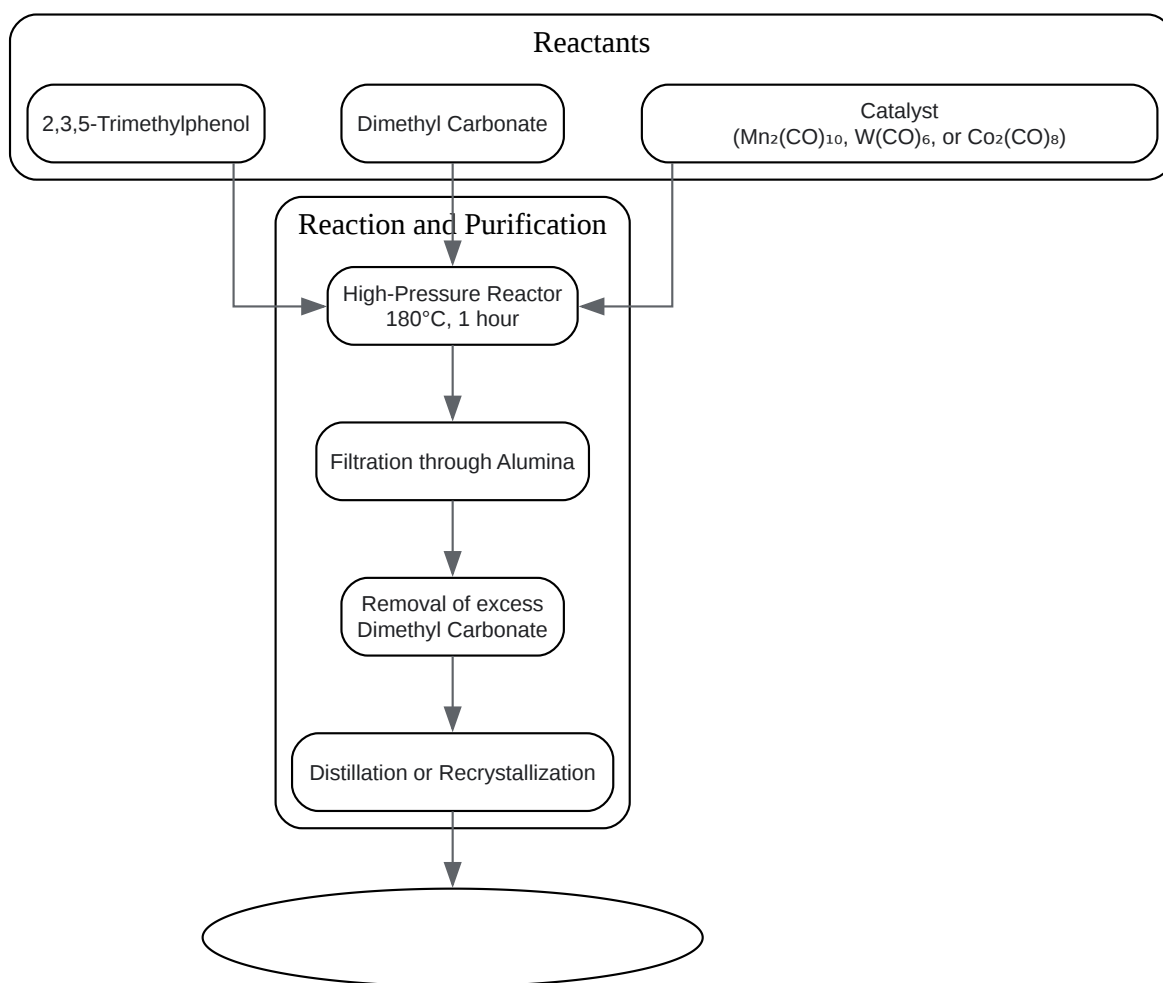
3.1.2 Equipment

- 17 mL stainless steel high-pressure micro reactor
- Heating apparatus
- Filtration setup
- Distillation apparatus (for atmospheric or reduced pressure)
- Rotary evaporator

3.1.3 Procedure

- **Charging the Reactor:** To the 17 mL stainless steel high-pressure micro reactor, sequentially add 3 mmol of the chosen catalyst ($\text{Mn}_2(\text{CO})_{10}$, $\text{W}(\text{CO})_6$, or $\text{Co}_2(\text{CO})_8$), 100 mmol of 2,3,5-trimethylphenol, and 300 mmol of dimethyl carbonate.
- **Reaction:** Seal the reactor and heat it to 180°C for 1 hour.
- **Work-up:**

- After the reaction is complete, cool the reactor to room temperature and carefully open it.
 - Filter the reaction mixture through a layer of alumina.
 - Remove the unreacted dimethyl carbonate by distillation.
 - The resulting residue can be further purified by distillation under atmospheric or reduced pressure, or by recrystallization from ethanol.
- Product: This procedure yields 1-Methoxy-2,3,5-trimethylbenzene with a reported yield of 99%.^[4]



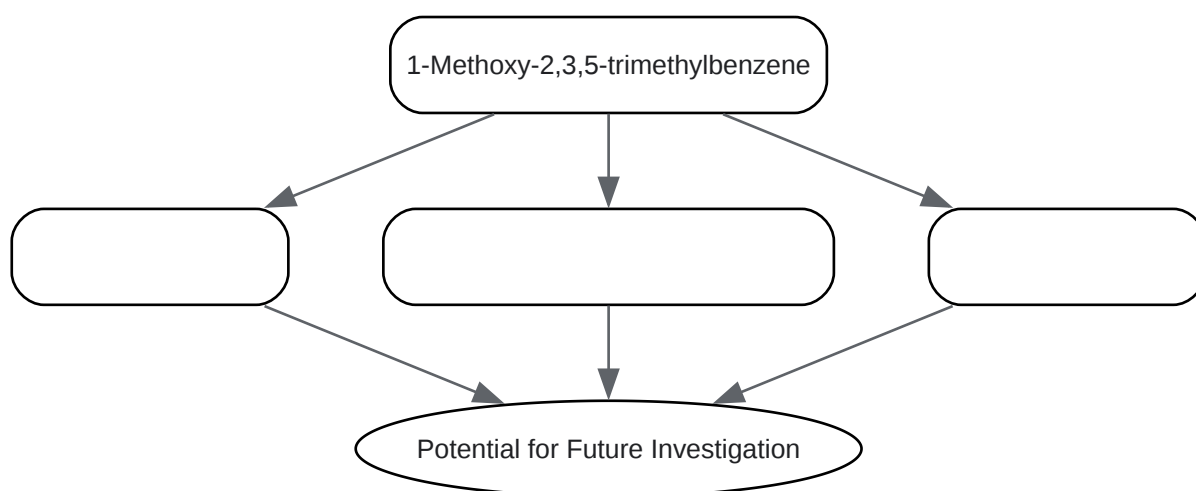
[Click to download full resolution via product page](#)

Synthesis workflow for 1-Methoxy-2,3,5-trimethylbenzene.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific data in the scientific literature concerning the biological activity, metabolic pathways, and involvement in signaling pathways of 1-Methoxy-2,3,5-trimethylbenzene. Research on related compounds, such as the parent trimethylbenzenes, has explored their metabolism and toxicological profiles. For instance, the metabolism of trimethylbenzenes primarily involves the hydroxylation of a methyl group followed by oxidation to a dimethylbenzoic acid, which is then conjugated and excreted.[7] However, the influence of the methoxy group on the metabolism and biological activity of the trimethylbenzene scaffold remains an area for future investigation.

Derivatives of a related compound, 1,3,5-trimethoxybenzene, have shown potential as anticancer agents, highlighting the importance of the methoxybenzene moiety in medicinal chemistry.[8] This suggests that 1-Methoxy-2,3,5-trimethylbenzene could be a valuable scaffold for the synthesis of novel therapeutic agents, warranting further biological evaluation.



[Click to download full resolution via product page](#)

Current knowledge gap in the biological role of the compound.

Safety Information

1-Methoxy-2,3,5-trimethylbenzene is classified as an irritant.[2] Standard laboratory safety precautions should be observed when handling this compound.

Table 3: Hazard and Precautionary Statements

Category	Statement	Source(s)
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[1]
Precautionary Statements	Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection.	[2]

Conclusion

1-Methoxy-2,3,5-trimethylbenzene is a well-characterized compound from a chemical and physical standpoint, with established synthetic routes. However, a significant gap exists in the understanding of its biological properties and potential applications in drug development. This guide consolidates the available technical information to serve as a valuable resource for researchers. The lack of biological data presents a clear opportunity for future research to explore the potential of this compound and its derivatives as novel therapeutic agents. Further investigation into its bioactivity, metabolic fate, and interaction with cellular signaling pathways is highly encouraged.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3,5-Trimethylanisole | C₁₀H₁₄O | CID 88555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. scbt.com [scbt.com]
- 4. 2,3,5-TRIMETHYLANISOLE | 20469-61-8 [chemicalbook.com]
- 5. 2,3,5-Trimethylanisole [webbook.nist.gov]
- 6. PubChemLite - 2,3,5-trimethylanisole (C₁₀H₁₄O) [pubchemlite.lcsb.uni.lu]
- 7. Benzene, 2-methoxy-1,3,5-trimethyl- [webbook.nist.gov]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methoxy-2,3,5-trimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020204#1-methoxy-2-3-5-trimethylbenzene-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com